

# 2-Tetradecanol molecular weight and formula

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## Compound of Interest

Compound Name: 2-Tetradecanol

Cat. No.: B1204251

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An In-depth Technical Guide to **2-Tetradecanol**: Molecular Weight and Formula

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Tetradecanol**, with a focus on its molecular weight and chemical formula.

## Core Molecular Data

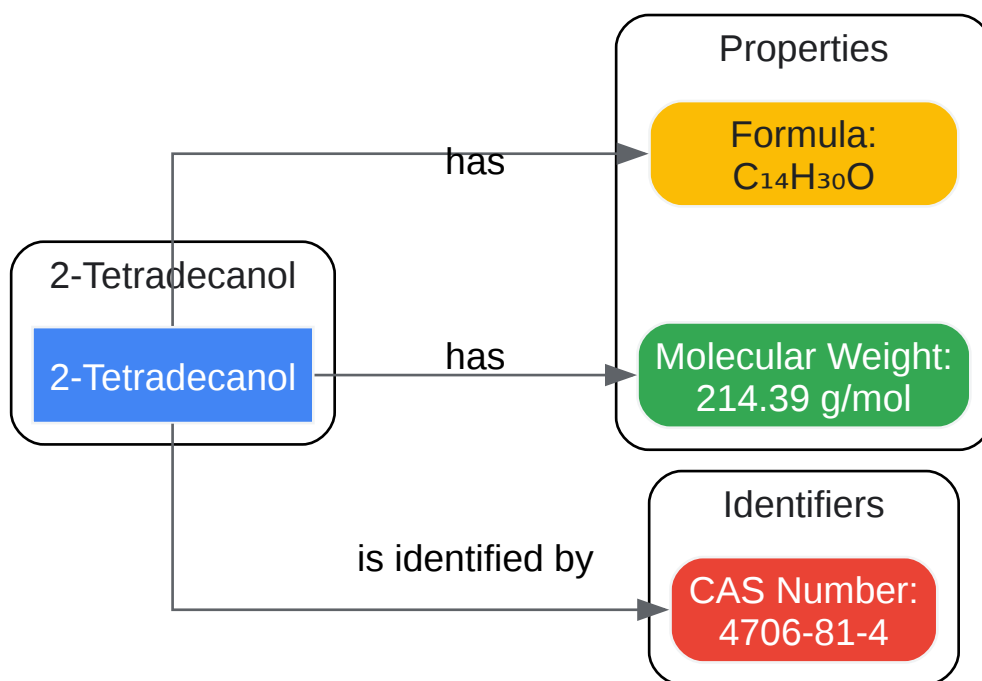
**2-Tetradecanol** is a secondary fatty alcohol. Its key molecular identifiers are summarized below.

## Quantitative Molecular Data

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>30</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	214.39 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Exact Molecular Weight	214.3874 g/mol	<a href="#">[1]</a>
CAS Registry Number	4706-81-4	<a href="#">[1]</a> <a href="#">[2]</a>

## Logical Relationship of Chemical Information

The following diagram illustrates the relationship between the different identifiers for **2-Tetradecanol**.



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Caption: Logical connections between **2-Tetradecanol** and its key properties.

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## References

- 1. 2-Tetradecanol [webbook.nist.gov]
- 2. (+-)-2-Tetradecanol | C<sub>14</sub>H<sub>30</sub>O | CID 20831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-tetradecanol, 4706-81-4 [thegoodscentscompany.com]
- 4. chembk.com [chembk.com]
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